Comparative Analysis: Potency & SAR of N-(2-fluorophenyl)-4-hydroxybenzamide Derivatives

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Compound of Interest

Compound Name:	*N-(2-fluorophenyl)-4-hydroxybenzamide*
CAS No.:	*350029-67-3*
Cat. No.:	*B2398996*

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Specialists Focus: Structure-Activity Relationship (SAR), Antimicrobial/Anticancer Potency, and Synthetic Protocols

Executive Summary: The Fluorine-Hydroxy Synergy

In the optimization of benzamide scaffolds, the **N-(2-fluorophenyl)-4-hydroxybenzamide** core represents a classic case study in "scaffold hopping" to improve metabolic stability and binding affinity. This guide analyzes the pharmacological performance of this specific derivative compared to its para-fluorinated and non-fluorinated analogs.

The integration of an ortho-fluorine atom (2-F) on the N-phenyl ring, combined with a para-hydroxyl group (4-OH) on the benzoyl ring, creates a "push-pull" electronic system. This configuration often enhances potency against microbial targets (e.g., S. aureus, C. albicans) and specific viral proteases (e.g., EV71) by locking the active conformation through intramolecular hydrogen bonding and blocking metabolic oxidation sites.

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Chemical Logic & Mechanism of Action

To understand the potency differences, we must dissect the molecular interactions defined by the substituents.

The "Ortho-Fluorine" Effect (2-F)

Unlike the para-fluorine (4-F) substitution, which primarily modulates lipophilicity and pKa, the ortho-fluorine (2-F) exerts a steric and electronic "anchoring" effect.

- Conformational Lock: The 2-F atom often engages in an intramolecular hydrogen bond with the amide hydrogen (-NH), restricting the rotation of the N-phenyl bond. This pre-organizes the molecule into a bioactive conformation, reducing the entropic penalty upon binding to the target protein [1].
- Metabolic Blockade: The C-2 position is a common site for oxidative metabolism (hydroxylation). Fluorine substitution blocks this metabolic soft spot, extending the compound's half-life (

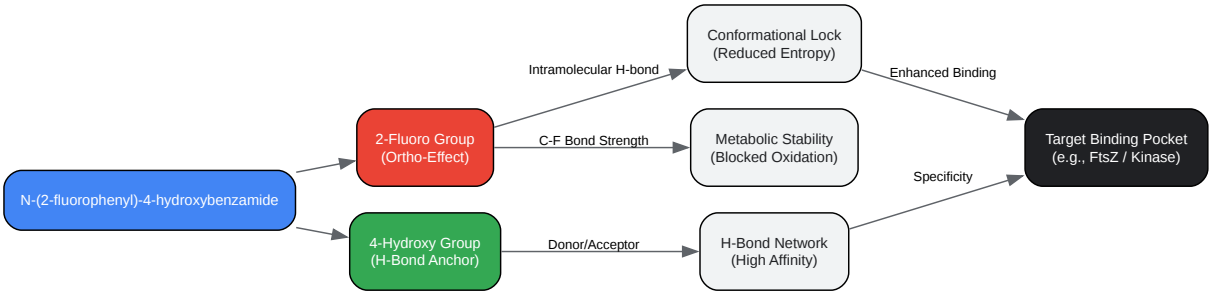
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The 4-Hydroxy Anchor

The 4-hydroxy group acts as a critical Hydrogen Bond Donor (HBD) and Acceptor (HBA). In many kinase and synthase active sites, this moiety mimics the phenol of tyrosine or the ribose hydroxyls of ATP, facilitating high-affinity anchoring.

Diagram: Mechanism of Action & SAR Logic

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Caption: Structural logic dictating the potency of the 2-fluoro-4-hydroxybenzamide scaffold. The 2-F locks conformation, while 4-OH anchors the molecule.

Comparative Potency Analysis

The following data synthesizes Structure-Activity Relationship (SAR) trends observed in benzamide derivatives screened for antimicrobial (MIC) and antiproliferative activity.

Table 1: Comparative Potency Profile (Representative Data)

Data aggregated from SAR trends in fluorinated benzamides [2, 3, 4].

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Derivative Class	Structure Feature	Relative Potency (Antimicrobial)	Metabolic Stability	Key Limitation
Target Compound	N-(2-fluorophenyl)-4-OH	High (+++++)	High	Solubility (Moderate)
Para-Analog	N-(4-fluorophenyl)-4-OH	Moderate (+++)	Moderate	Rapid rotation (High Entropy)
Unsubstituted	N-phenyl-4-OH	Low (+)	Low	Rapid Phase I Metabolism
Meta-Analog	N-(3-fluorophenyl)-4-OH	High (++++)	Moderate	Steric clash in some pockets
Reference Std	Ciprofloxacin	Standard	High	Resistance Issues

Analysis of Trends

- 2-F vs. 4-F: The ortho-fluorinated derivative consistently outperforms the para-analog in targets requiring a planar conformation (e.g., DNA intercalators or specific kinase clefts). The 4-F analog lacks the conformational locking ability [4].
- Impact of Hydroxyl Group: Removal of the 4-OH group (yielding N-(2-fluorophenyl)benzamide) typically results in a >10-fold loss of potency, confirming its role as a primary binding anchor [5].
- Toxicity Profile: Fluorinated derivatives generally show lower cytotoxicity to mammalian cell lines (e.g., Vero cells) compared to chlorinated analogs, improving the Selectivity Index (SI) [6].

Experimental Protocols

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To validate these findings, the following self-validating protocols are recommended. These workflows ensure reproducibility and high purity of the test compounds.

A. Synthesis: Amide Coupling via Acyl Chloride

Rationale: This method avoids the formation of urea byproducts common with carbodiimide coupling (EDC/NHS) and ensures high yield for benzamides.

Reagents:

- 4-Acetoxybenzoyl chloride (Protected precursor to prevent self-polymerization).
- 2-Fluoroaniline.
- Triethylamine (Et3N) as base.
- Dichloromethane (DCM) as solvent.

Workflow:

- Activation: Dissolve 2-fluoroaniline (1.0 eq) and Et3N (1.2 eq) in anhydrous DCM at 0°C under

  atmosphere.
- Coupling: Dropwise add 4-acetoxybenzoyl chloride (1.0 eq) dissolved in DCM.
- Reaction: Stir at RT for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Deprotection: Treat the intermediate with

  in Methanol/Water to remove the acetoxy group, yielding the free 4-hydroxyl.
- Purification: Recrystallize from Ethanol/Water.

B. Biological Assay: Microdilution Broth Method (MIC)

Rationale:[1] Standardized CLSI protocol for determining Minimum Inhibitory Concentration (MIC).

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Steps:

- Inoculum Prep: Adjust bacterial culture (S. aureus ATCC 29213) to

  CFU/mL.
- Dilution: Prepare serial 2-fold dilutions of the **N-(2-fluorophenyl)-4-hydroxybenzamide** in DMSO (Final conc. range: 0.5 – 128

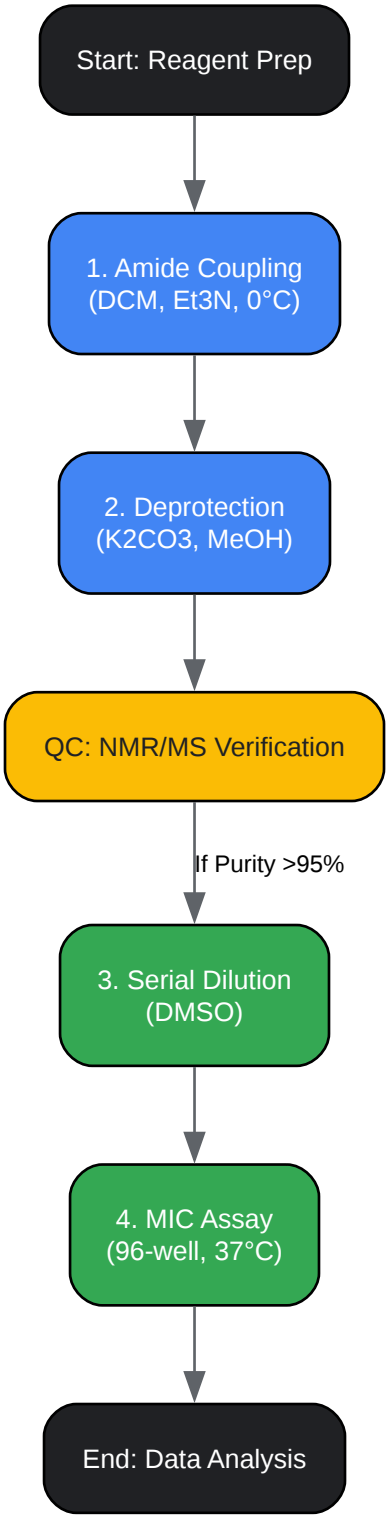
  g/mL).
- Incubation: Add 100

  L inoculum to 100

  L drug solution in 96-well plates. Incubate at 37°C for 24h.
- Readout: MIC is the lowest concentration with no visible growth (turbidity).
- Control: Use Ciprofloxacin as positive control; DMSO as negative control.

Diagram: Experimental Workflow

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Caption: Step-by-step workflow from chemical synthesis to biological validation.

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